

# Homovanillyl Alcohol (CAS 2380-78-1): A Technical Guide for Researchers

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Compound of Interest		
Compound Name:	Homovanillyl alcohol	
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### Introduction

**Homovanillyl alcohol**, with the CAS number 2380-78-1, is a phenolic compound of significant interest in the scientific community. It is a naturally occurring molecule found in sources such as virgin olive oil and wine.[1] Structurally, it is known as 4-(2-Hydroxyethyl)-2-methoxyphenol and is a biological metabolite of hydroxytyrosol, a well-regarded antioxidant, and the neurotransmitter dopamine.[1][2][3] This guide provides a comprehensive overview of the chemical and physical properties, biological activities, relevant experimental protocols, and metabolic pathways of **Homovanillyl alcohol**.

### **Chemical and Physical Properties**

A summary of the key chemical and physical properties of **Homovanillyl alcohol** is presented in the table below. This data is essential for its handling, characterization, and use in experimental settings.



Property	Value	Reference(s)
CAS Number	2380-78-1	[4]
Molecular Formula	C <sub>9</sub> H <sub>12</sub> O <sub>3</sub>	[4]
Molecular Weight	168.19 g/mol	[4]
Appearance	Yellow to light brown crystalline chunks	
Melting Point	40-42 °C	
Boiling Point	Not explicitly stated, but likely high due to its structure.	
Solubility	Soluble in DMSO (≥ 100 mg/mL), and in a mixture of 10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline (2 mg/mL). Sonication is recommended to aid dissolution.[5][6]	[5][6]
SMILES	COc1cc(CCO)ccc1O	
InChI	InChI=1S/C9H12O3/c1-12-9-6-7(4-5-10)2-3-8(9)11/h2-3,6,10-11H,4-5H2,1H3	[3]

## **Biological Activities and Signaling Pathways**

**Homovanillyl alcohol** exhibits a range of biological activities, primarily attributed to its antioxidant properties. These activities make it a compound of interest for its potential therapeutic applications.

### **Antioxidant Activity**

**Homovanillyl alcohol** is recognized for its high scavenging activities against free radicals.[5] A study characterizing the metabolites of hydroxytyrosol determined the radical scavenging



capacity (SC50) of **Homovanillyl alcohol** using the 2,2-diphenyl-1-picrylhydrazyl (DPPH) assay.

Assay	Result (SC <sub>50</sub> )	Reference(s)
DPPH	11.4 μΜ	[7]

This potent antioxidant activity is believed to underlie many of its other biological effects, including the protection of red blood cells from oxidative-induced hemolysis in a dose-dependent manner.[1][8]

### **Anti-inflammatory and Neuroprotective Effects**

While specific quantitative data on the anti-inflammatory and neuroprotective effects of **Homovanillyl alcohol** are limited, its structural analog, vanillyl alcohol, has been shown to possess anti-inflammatory and anti-nociceptive activities.[9] Furthermore, **Homovanillyl alcohol**, as a metabolite of hydroxytyrosol, is implicated in the cardiovascular protective effects associated with virgin olive oil and wine consumption.[10]

Studies on vanillyl alcohol have demonstrated its ability to protect dopaminergic cells from toxin-induced apoptosis by reducing oxidative stress and modulating the apoptotic process.[11] [12] This suggests that **Homovanillyl alcohol** may exert similar neuroprotective effects. The underlying mechanisms are thought to involve the attenuation of reactive oxygen species (ROS) elevation and a decrease in the Bax/Bcl-2 ratio.[11][12]

### **Cardiovascular Protection**

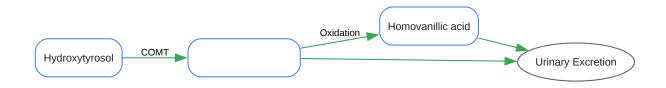
Research has indicated a protective effect of **Homovanillyl alcohol** on cardiovascular disease and total mortality.[5] An independent association has been reported between high urinary concentrations of **Homovanillyl alcohol** and a lower risk of cardiovascular disease and overall mortality in elderly individuals.[10]

### **Metabolism and Pharmacokinetics**

**Homovanillyl alcohol** is a key metabolite in the biotransformation of hydroxytyrosol. The metabolic pathway involves the methylation of hydroxytyrosol by the enzyme catechol-O-methyltransferase (COMT).[1] Following systemic administration of hydroxytyrosol in rats,



**Homovanillyl alcohol** has been detected in the brain, indicating its ability to cross the blood-brain barrier.[13] The metabolism of hydroxytyrosol also leads to the formation of other metabolites, including homovanillic acid.[7] The primary route of excretion for hydroxytyrosol and its metabolites is through the urine.[1]



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Metabolic pathway of Hydroxytyrosol to **Homovanillyl alcohol**.

# Experimental Protocols Synthesis of Homovanillyl Alcohol Derivatives

A general procedure for the synthesis of lipophilic esters of **Homovanillyl alcohol** involves its reaction with acyl chlorides in an eco-friendly solvent like dimethyl carbonate.[14]

#### General Procedure:

- Solubilize Homovanillyl alcohol (1 equivalent) in dimethyl carbonate.
- Add the desired acyl chloride (1.2 equivalents) to the solution.
- Stir the reaction mixture at room temperature for a specified period.
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, remove the solvent under reduced pressure.
- Purify the resulting ester using silica gel column chromatography.[14]

## Analytical Methods: High-Performance Liquid Chromatography (HPLC)

### Foundational & Exploratory





HPLC is a standard technique for the analysis of phenolic compounds in various matrices, including olive oil. A typical HPLC method for the analysis of phenolic compounds like **Homovanillyl alcohol** would involve the following:

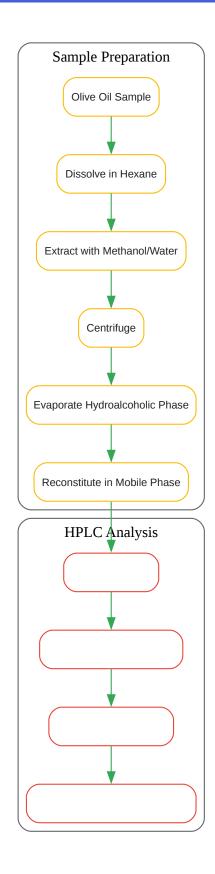
Sample Preparation (from Olive Oil):

- Dissolve a known amount of olive oil in hexane.
- Extract the phenolic compounds with a methanol/water solution (e.g., 80:20 v/v).
- · Centrifuge to separate the phases.
- Collect the hydroalcoholic phase and evaporate to dryness.
- Reconstitute the residue in the mobile phase for HPLC analysis.[15][16]

### **HPLC Conditions:**

- Column: C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 μm).[17]
- Mobile Phase: A gradient elution is typically used, involving a mixture of an acidified aqueous solution (e.g., water with 0.2% acetic acid) and an organic solvent (e.g., methanol or acetonitrile).[15][17]
- Detection: UV detection at 280 nm is common for phenolic compounds.[17]
- Flow Rate: A typical flow rate is around 1 mL/min.[18]





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General workflow for HPLC analysis of Homovanillyl alcohol.



### **Spectroscopic Data**

 $^1$ H NMR (Proton Nuclear Magnetic Resonance): The  $^1$ H NMR spectrum of **Homovanillyl alcohol** provides characteristic signals corresponding to the protons in its structure. The aromatic protons typically appear in the range of  $\delta$  6.5-7.0 ppm, the methylene protons adjacent to the aromatic ring and the hydroxyl group appear at distinct chemical shifts, and the methoxy group protons resonate as a singlet around  $\delta$  3.8 ppm.

Mass Spectrometry (MS): Mass spectrometry is a crucial tool for confirming the molecular weight and fragmentation pattern of **Homovanillyl alcohol**. The electron ionization (EI) mass spectrum typically shows a molecular ion peak (M+) at m/z 168, corresponding to its molecular weight.

### Conclusion

Homovanillyl alcohol is a bioactive phenolic compound with demonstrated antioxidant properties and potential health benefits, particularly in the realm of cardiovascular protection. As a metabolite of both dietary hydroxytyrosol and the endogenous neurotransmitter dopamine, its biological significance is multifaceted. This guide has provided a consolidated resource of its chemical properties, biological activities, and analytical methodologies to support further research and development efforts in the scientific community. Further investigation into its specific mechanisms of action in anti-inflammatory and neuroprotective pathways is warranted to fully elucidate its therapeutic potential.

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